

How to dissolve and store Bms493 for research.

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Application Notes and Protocols for BMS-493

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Introduction

BMS-493 is a potent and selective pan-retinoic acid receptor (RAR) inverse agonist.[1][2][3] It functions by enhancing the interaction between RARs and nuclear corepressors, thereby inhibiting the transcriptional activation of RAR target genes.[3] This activity makes BMS-493 a valuable tool for studying the physiological and pathological roles of retinoic acid signaling in various biological processes, including cell differentiation, proliferation, and apoptosis.[1][4] These application notes provide detailed protocols for the dissolution, storage, and use of BMS-493 in both in vitro and in vivo research settings.

Data Presentation

Chemical Information

Property	Value	Reference
Molecular Formula	C29H24O2	[3]
Molecular Weight	404.50 g/mol	[1]
CAS Number	215030-90-3	[3]

Solubility Data



Solvent	Maximum Concentration	Notes	Reference
DMSO	87 mg/mL (215.08 mM)	Use fresh, moisture- free DMSO for optimal solubility.	[2]

Biological Activity

Target	Activity	IC ₅₀	Reference
RARα (Human)	Inverse agonist	114 nM	[5]
RARβ (Human)	Inverse agonist	pIC50: 8.54	[5]
RARy (Human)	Inverse agonist	pIC50: 7.0	[5]

Recommended Working Concentrations for In Vitro Studies

Application	Cell Type	Concentration	Duration	Reference
Inhibition of Differentiation	ALDHhi UCB cells	100 nM	6 days	[1]
Cardiomyocyte Differentiation	Human iPSCs	1 μΜ	4-8 days	[6]

Experimental Protocols

Protocol 1: Preparation of BMS-493 Stock Solution

Materials:

- BMS-493 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, light-protecting microcentrifuge tubes



Procedure:

- Allow the BMS-493 vial to equilibrate to room temperature before opening.
- To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO to the vial of BMS-493 powder. For example, to 1 mg of BMS-493 (MW: 404.50), add 247.2 μL of DMSO.
- Vortex briefly to dissolve the powder completely. Gentle warming to 37°C for 3-5 minutes can aid in solubilization.
- Aliquot the stock solution into sterile, light-protecting microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[1]

Protocol 2: In Vitro Treatment of Cells with BMS-493

Materials:

- Cultured cells of interest
- Complete cell culture medium
- BMS-493 stock solution (from Protocol 1)
- Vehicle control (DMSO)

Procedure:

- Seed cells in appropriate culture vessels and allow them to adhere or reach the desired confluency according to your experimental design.
- Prepare the working solution of BMS-493 by diluting the stock solution directly into prewarmed complete cell culture medium to the final desired concentration (e.g., 100 nM or 1 μM).



- Prepare a vehicle control by adding the same volume of DMSO to an equal volume of culture medium. The final concentration of DMSO should typically not exceed 0.1-0.5% to avoid solvent toxicity.
- Remove the existing medium from the cells and replace it with the medium containing BMS-493 or the vehicle control.
- Incubate the cells for the desired duration (e.g., 24, 48, or 72 hours, or for longer-term differentiation protocols).[1][6]
- Proceed with downstream analysis, such as cell viability assays, gene expression analysis, or functional assays.

Protocol 3: Preparation of BMS-493 for In Vivo Administration in Mice

This protocol is a general guideline and should be optimized for specific animal models and experimental goals.

Materials:

- BMS-493 stock solution in DMSO (e.g., 10 mg/mL or 27 mg/mL)[2]
- PEG300
- Tween 80
- Sterile ddH₂O or saline
- Corn oil (alternative vehicle)
- Sterile tubes for mixing

Procedure for PEG300/Tween 80 Formulation:[2]

• As an example, to prepare a 1 mL working solution, add 50 μ L of a 27 mg/mL BMS-493 stock solution in DMSO to 400 μ L of PEG300.



- Mix thoroughly until the solution is clear.
- Add 50 μL of Tween 80 to the mixture and mix until clear.
- Add 500 μL of sterile ddH₂O or saline to bring the final volume to 1 mL.
- This solution should be used immediately after preparation.

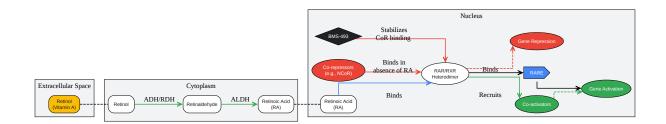
Procedure for Corn Oil Formulation:[2]

- As an example, to prepare a 1 mL working solution, add 50 μ L of a 10 mg/mL BMS-493 stock solution in DMSO to 950 μ L of corn oil.
- Mix thoroughly until a uniform suspension is achieved.
- This solution should be used immediately after preparation.

Administration:

 The route of administration (e.g., oral gavage, intraperitoneal injection) and the dosage of BMS-493 must be determined based on the specific experimental design and animal model.

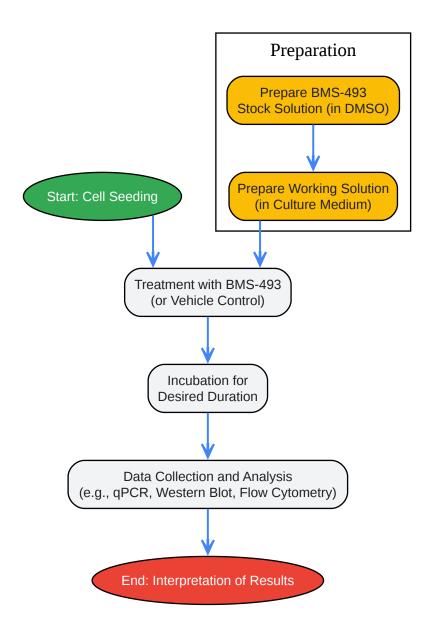
Mandatory Visualization





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Caption: Retinoic Acid Signaling Pathway and the Mechanism of Action of BMS-493.



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Caption: General Experimental Workflow for In Vitro Studies Using BMS-493.

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